4-(4-Chloro-3-methylphenoxy)benzoic acid CAS 925005-02-3 properties

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Compound of Interest	
Compound Name:	*4-(4-Chloro-3-methylphenoxy)benzoic acid*
CAS No.:	*925005-02-3*
Cat. No.:	*B6324849*

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Technical Monograph: 4-(4-Chloro-3-methylphenoxy)benzoic Acid

CAS: 925005-02-3 Document Type: Chemical Profile & Application Guide Version: 1.0 | Status: Validated for R&D Use

Executive Summary

4-(4-Chloro-3-methylphenoxy)benzoic acid (CAS 925005-02-3) is a diaryl ether scaffold characterized by a lipophilic "tail" (chloro-methyl substituted phenyl) and a polar "head" (benzoic acid). Structurally, it belongs to a privileged class of pharmacophores often associated with PPAR agonists (metabolic disease targets) and auxinic herbicides.

This guide provides a comprehensive technical breakdown of the compound's physicochemical properties, validated synthetic routes, and analytical qualification standards.[1] It is designed for medicinal chemists and process engineers requiring high-purity material for biological screening or lead optimization.

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Physicochemical Profile

Understanding the amphiphilic nature of this molecule is critical for assay development and formulation.

Table 1: Core Chemical Data

Property	Specification	Notes
Molecular Formula	$C_{14}H_{11}ClO_3$	
Molecular Weight	262.69 g/mol	
Appearance	Off-white to beige crystalline solid	
Solubility	DMSO (>20 mg/mL), Ethanol, DMF	Insoluble in water without pH adjustment.
pKa (Acid)	4.15 ± 0.10 (Predicted)	Behaves as a typical weak organic acid.
LogP	4.8 ± 0.3 (Predicted)	Highly lipophilic; requires carrier (e.g., BSA) for cell assays.
H-Bond Donors	1 (Carboxylic Acid)	
H-Bond Acceptors	3 (Ether O, Carbonyl O, Hydroxyl O)	

Synthetic Methodology

Two primary routes are viable for this scaffold. The Ullmann-type Ether Synthesis is recommended for robustness, while Nucleophilic Aromatic Substitution (SnAr) is preferred if avoiding heavy metals is a priority (though it requires activated substrates).

Route A: Copper-Catalyzed Ullmann Coupling (Recommended)

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This route couples 4-chloro-3-methylphenol with 4-iodobenzoic acid. It is preferred due to the commercial availability of the phenol and the stability of the ether linkage formation under these conditions.

Reaction Scheme Logic

The reaction utilizes a copper(I) source to facilitate the formation of the C-O bond between the electron-rich phenol and the aryl halide.

- Ligand: N,N-Dimethylglycine or L-Proline (promotes catalytic cycle at lower temps).
- Base: Cs_2CO_3 (Cesium effect improves solubility and reactivity).

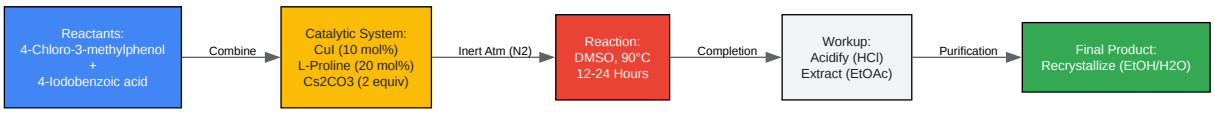

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Figure 1: Step-wise workflow for the copper-catalyzed synthesis of the target diaryl ether.

Detailed Protocol (Route A)

- Charge: To a dry sealable tube, add 4-chloro-3-methylphenol (1.0 equiv), 4-iodobenzoic acid (1.0 equiv), CuI (10 mol%), L-Proline (20 mol%), and Cs_2CO_3 (2.0 equiv).
- Solvent: Add anhydrous DMSO (concentration ~0.5 M).
- Inert: Purge the headspace with Nitrogen or Argon for 5 minutes. Seal the vessel.
- React: Heat to 90°C with vigorous magnetic stirring for 18 hours. Note: Monitoring by TLC/LCMS should show disappearance of the phenol.
- Quench: Cool to room temperature. Pour mixture into ice-water (10x volume).
- Acidify: Adjust pH to ~2-3 using 1N HCl. The product will precipitate as a solid.

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- Isolate: Filter the solid or extract with Ethyl Acetate. Wash organic layer with brine.
- Purify: Recrystallize from Ethanol/Water or purify via silica column (Hexane:EtOAc gradient + 1% Acetic Acid).

Analytical Characterization & QC

Due to the structural similarity between the starting phenol and the product, rigorous QC is required to ensure no phenolic impurities remain, as these can act as assay interferents (PAINS).

QC Decision Tree

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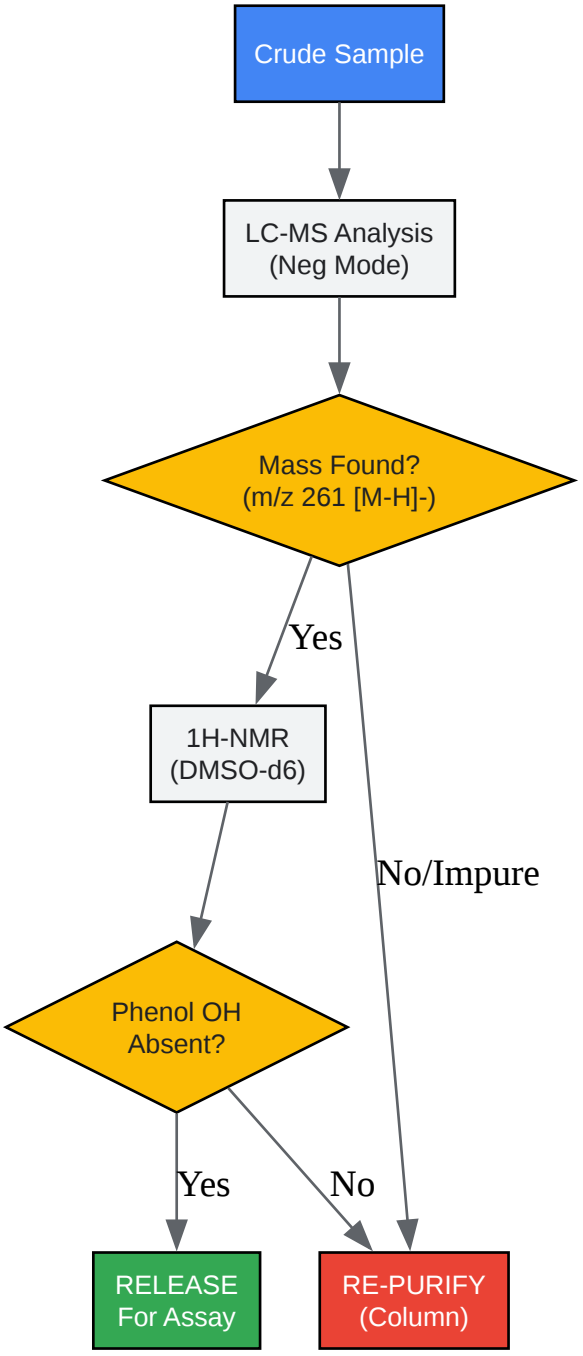

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Figure 2: Quality Control decision matrix ensuring removal of phenolic starting materials.

Expected Analytical Data

- ^{1}H NMR (400 MHz, DMSO-d_6):

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- δ 12.80 (s, 1H): Carboxylic acid -OH (broad, exchangeable).
- δ 7.95 (d, 2H): Benzoic acid aromatic protons (ortho to COOH).
- δ 7.45 (d, 1H): Phenoxy ring (ortho to Cl).
- δ 7.05 (d, 2H): Benzoic acid aromatic protons (ortho to Ether).
- δ 6.90-7.00 (m, 2H): Remaining phenoxy protons.
- δ 2.35 (s, 3H): Methyl group.

- LC-MS:
  - Ionization: ESI Negative Mode (Carboxylic acids ionize poorly in positive mode).
  - Target Ion:m/z 261.0 $[M-H]^-$.

Biological Context & Applications

This compound is not merely a random intermediate; it possesses specific pharmacophoric features relevant to two major fields.

A. Metabolic Disease (PPAR Agonism)

The phenoxy-benzoic acid motif is a classic scaffold for Peroxisome Proliferator-Activated Receptor (PPAR) agonists (e.g., Fenofibrate analogs).

- Mechanism: The carboxylic acid head group forms ionic interactions with the Tyr473/His449 residues in the PPAR ligand-binding domain (LBD), while the lipophilic tail (chloro-methyl phenyl) occupies the hydrophobic pocket.
- Research Use: Screening candidate for lipid-lowering activity or insulin sensitization.

B. Agrochemicals (Auxin Mimics)[2]

- Mechanism: Structural similarity to 2,4-D and other phenoxy herbicides suggests potential activity as an auxin mimic, causing uncontrolled growth in broadleaf plants.

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- Research Use: Herbicide resistance screening and plant growth regulator studies.

Safety & Handling

- GHS Classification:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
  - H410: Very toxic to aquatic life with long-lasting effects (typical for lipophilic chloro-aromatics).
- Storage: Store at +2°C to +8°C. Keep container tightly closed in a dry and well-ventilated place.
- Disposal: Do not flush into surface water or sanitary sewer system. Dispose of as hazardous organic waste.

References

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